

# Safe Disposal of PKI 14-22 Amide, Myristoylated: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PKI 14-22 amide, myristoylated

Cat. No.: B612441

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of PKI 14-22 amide, myristoylated, a cell-permeable peptide inhibitor of protein kinase A (PKA).

## Disposal Procedures

When disposing of PKI 14-22 amide, myristoylated, it is imperative to adhere to all applicable federal, state, and local environmental regulations. The following steps provide a general guideline for its disposal:

- **Consult Safety Data Sheet (SDS):** Always refer to the product-specific SDS for the most detailed and accurate disposal information.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Chemical Waste Collection:** Dispose of the compound by transferring it to a licensed chemical waste disposal company. This ensures that the waste is managed in an environmentally safe and compliant manner.
- **Containerization:** Use appropriate, clearly labeled, and sealed containers for waste collection to prevent leakage or spillage.
- **Avoid Environmental Release:** Do not dispose of this chemical by flushing it down the drain or discarding it in the regular trash, as this can lead to environmental contamination.

## Handling and Storage Precautions

Proper handling and storage are crucial to minimize risks associated with PKI 14-22 amide, myristoylated.

### Handling:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses.
- **Ventilation:** Use in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water.

### Storage:

- **Temperature:** Store in a cool, dry, and well-ventilated place. For long-term storage, it is often recommended to aliquot and freeze at  $-20^{\circ}\text{C}$ . Stock solutions are reported to be stable for up to 3 months at  $-20^{\circ}\text{C}$ .
- **Container:** Keep the container tightly closed and stored away from incompatible materials.

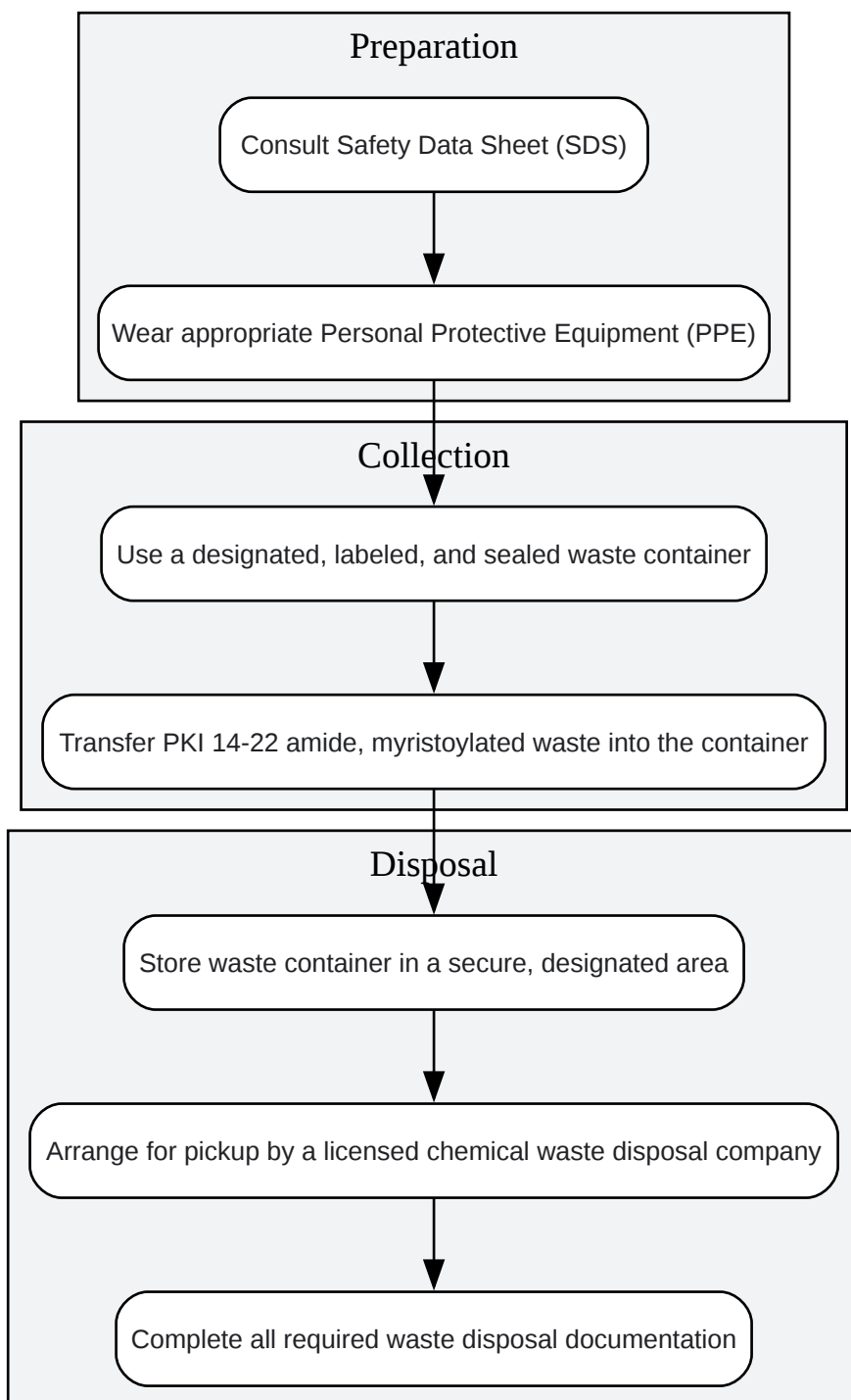
## Chemical and Physical Properties

A summary of the key quantitative data for PKI 14-22 amide, myristoylated is provided in the table below.

Property	Value
Molecular Formula	$\text{C}_{53}\text{H}_{100}\text{N}_{20}\text{O}_{12}$
Molecular Weight	1209.5 g/mol
Purity	$\geq 95\%$
Primary Target $K_i$	36 nM (for non-myristoylated version)

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of PKI 14-22 amide, myristoylated.



[Click to download full resolution via product page](#)

## Disposal Workflow for PKI 14-22 Amide, Myristoylated

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. apexbt.com [apexbt.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. targetmol.com [targetmol.com]
- 5. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Safe Disposal of PKI 14-22 Amide, Myristoylated: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612441#pki-14-22-amide-myristoylated-proper-disposal-procedures\]](https://www.benchchem.com/product/b612441#pki-14-22-amide-myristoylated-proper-disposal-procedures)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)